

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Iodo-dCTP

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Compound of Interest

Compound Name: **5-Iodo-dCTP**

Cat. No.: **B15602304**

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For researchers, scientists, and professionals in drug development, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of 5-Iodo-2'-deoxycytidine triphosphate (**5-Iodo-dCTP**), a halogenated nucleotide analog. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **5-Iodo-dCTP** is not readily available, data from the closely related compound, 2'-deoxy-5-iodouridine, indicates potential for skin and eye irritation.^[1] As a general precaution for halogenated compounds, it is crucial to prevent contact with skin and eyes and to avoid inhalation of any aerosols.^{[2][3]}

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.^{[1][3][4]}
- Skin Contact: Promptly wash the affected area with soap and water. Remove any contaminated clothing and wash it before reuse. If irritation persists, seek medical advice.^{[1][5]}
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^{[1][5]}

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Personal Protective Equipment (PPE)

A comprehensive assessment of your specific laboratory conditions is necessary to ensure the highest level of safety. However, the following PPE is considered the minimum requirement when handling **5-Iodo-dCTP**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with disposable nitrile gloves	Provides robust protection against incidental chemical contact.[3]
Eye Protection	ANSI Z87.1-compliant chemical splash goggles	Protects against splashes of the solution.[1]
Body Protection	A fully buttoned laboratory coat	Shields skin and personal clothing from potential spills.
Respiratory Protection	Not generally required if handled in a fume hood	Use a NIOSH-approved respirator if there is a risk of aerosol generation outside of a ventilated enclosure.[1]

Operational Plan: From Receipt to Use

Proper handling at every stage is crucial for both safety and maintaining the integrity of **5-Iodo-dCTP**.

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leaks.
- **5-Iodo-dCTP** is typically shipped on gel packs and should be stored at -20°C immediately upon arrival.[6][7]

- Short-term exposure to ambient temperatures (up to one week cumulative) is generally acceptable.[6][7]
- Store the container tightly closed in a dry, well-ventilated area, away from direct sunlight and incompatible materials such as strong oxidizing agents and strong bases.[1]

2. Preparation and Handling:

- All handling of **5-Iodo-dCTP** solutions should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before opening, briefly centrifuge the vial to collect the solution at the bottom.[6]
- Allow the vial to equilibrate to room temperature before opening to avoid moisture condensation.
- Use sterile, nuclease-free pipette tips and tubes to prevent contamination.

3. Experimental Use:

- **5-Iodo-dCTP** is utilized in various molecular biology applications, including as a substrate for DNA polymerases for DNA synthesis.[8][9]
- Follow established laboratory protocols for your specific application, such as PCR, sequencing, or mutagenesis.

Quantitative Data Summary

The following table summarizes the key quantitative data for **5-Iodo-dCTP**, primarily sourced from supplier information.

Property	Value	Source
Molecular Formula	$C_9H_{15}N_3O_{13}P_3I$ (free acid)	[6][7]
Molecular Weight	593.05 g/mol (free acid)	[6][7]
CAS Number	31747-59-8	[6][7]
Appearance	Colorless to slightly yellow solution in water	[6][7]
Storage Temperature	-20°C	[6][7]
pH	7.5 ±0.5	[6][7]
Purity	≥ 95% (HPLC)	[6]
Concentration	Typically 10 mM - 11 mM or 100 mM	[6][10]
λ_{max}	293 nm	[6]

Disposal Plan

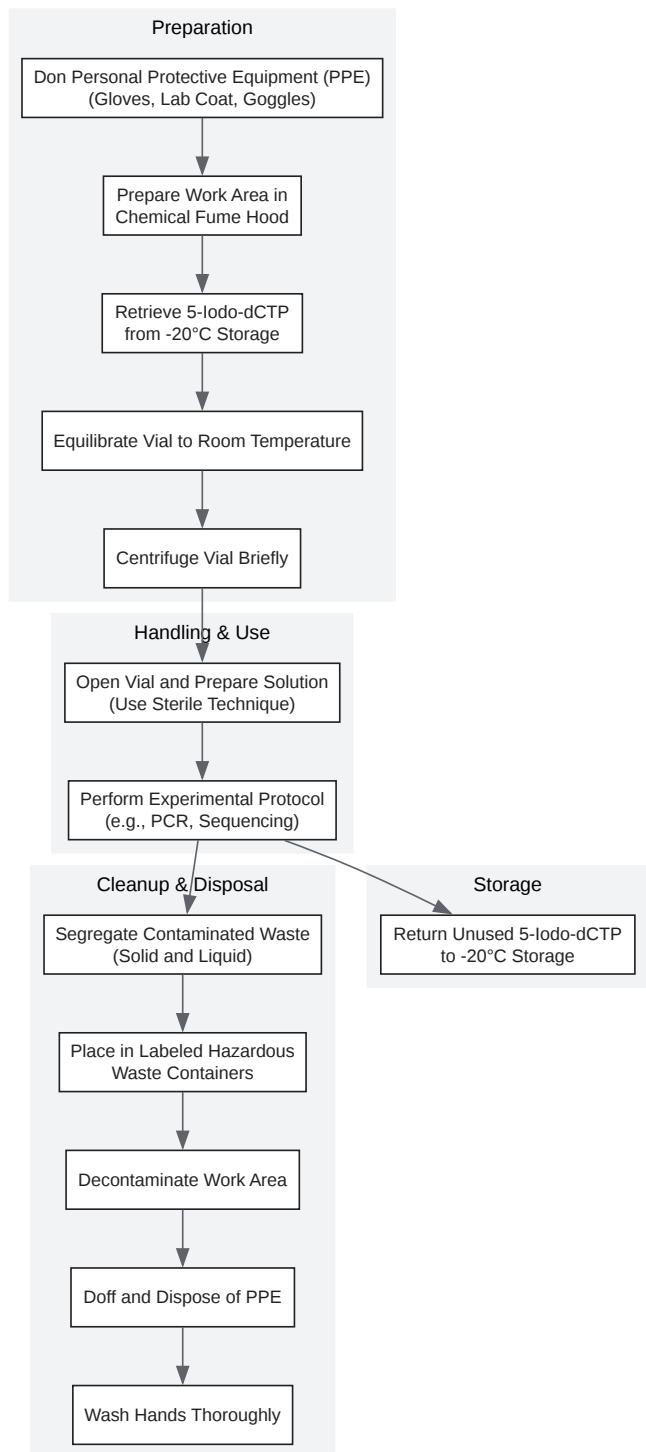
Proper disposal of **5-Iodo-dCTP** and associated waste is a critical component of laboratory safety and environmental responsibility.

- Waste Segregation: All materials contaminated with **5-Iodo-dCTP**, including pipette tips, tubes, and gloves, must be treated as hazardous chemical waste.
- Waste Containers:
 - Liquid Waste: Collect all aqueous solutions containing **5-Iodo-dCTP** in a designated, clearly labeled, and leak-proof hazardous waste container.
 - Solid Waste: Dispose of all contaminated solid materials in a separate, clearly labeled hazardous waste container.
- Labeling: The hazardous waste container must be labeled with "Hazardous Waste," the full chemical name "5-Iodo-2'-deoxycytidine triphosphate," and the associated hazards.

- Institutional Procedures: Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for detailed instructions. Do not dispose of **5-Iodo-dCTP** down the drain or in the regular trash.

Workflow for Safe Handling of **5-Iodo-dCTP**

Workflow for Safe Handling of 5-Iodo-dCTP

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Caption: This diagram outlines the procedural workflow for the safe handling of **5-Iodo-dCTP** in a laboratory setting.

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